

Technical Guide: 2-Methyl-5-propoxyphenylboronic Acid Safety & Handling

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Compound of Interest

Compound Name: 2-Methyl-5-propoxyphenylboronic acid

CAS No.: 1451391-64-2

Cat. No.: B3241095

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Executive Summary & Substance Profile[1][2][3]

2-Methyl-5-propoxyphenylboronic acid (CAS: 1451391-64-2) is a functionalized arylboronic acid commonly employed as a nucleophilic building block in palladium-catalyzed cross-coupling reactions (Suzuki-Miyaura). Its structural motif—combining an electron-donating propoxy group with a sterically significant ortho-methyl group—presents specific stability challenges distinct from simple phenylboronic acid.

This guide moves beyond basic Safety Data Sheet (SDS) parameters to address the physicochemical behaviors that affect experimental reproducibility: specifically, the equilibrium between the free acid and its boroxine anhydride, and the susceptibility to protodeboronation.

Physicochemical Data Table

Property	Specification / Value	Operational Implication
CAS Number	1451391-64-2	Unique identifier for inventory tracking.
Molecular Formula	$C_{10}H_{15}BO_3$	MW: 194.04 g/mol [1] Use this for stoichiometry, not the boroxine weight.
Physical State	White to off-white solid	Hygroscopic; tends to clump if stored improperly.
Solubility	Soluble in MeOH, DMSO, DMF, DCM	Pre-dissolve in organic solvent before adding to aqueous reaction mixtures.
Storage Temp	2–8 °C	Retards protodeboronation and oxidation.
Air Sensitivity	Air-stable (Short-term)	Can be weighed in air, but long-term storage requires inert gas.

Stability & Storage: The Boroxine Equilibrium

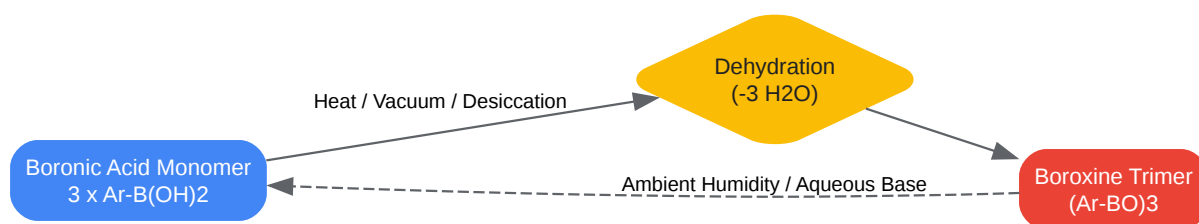
A critical, often overlooked aspect of handling boronic acids is their tendency to dehydrate into cyclic trimers called boroxines. This is not a decomposition pathway but a reversible equilibrium driven by thermal energy and vacuum pressure.

Mechanism of Variance

If a researcher assumes the material is 100% monomeric boronic acid ($B(OH)_2$), but the sample has partially dehydrated to the boroxine (B_3O_3), the effective molarity of boron in the reaction will be higher than calculated. This leads to stoichiometry errors, potentially causing side reactions (e.g., homocoupling).

Visualization: The Dehydration Cycle

The following diagram illustrates the reversible transformation and the environmental triggers.



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Figure 1: The reversible dehydration of arylboronic acids. Storage under high vacuum promotes boroxine formation, while aqueous conditions revert it to the acid.

Strategic Storage Protocol

- **Temperature:** Store at 2–8°C. Cold storage slows the kinetics of oxidation (to the phenol) and protodeboronation.
- **Atmosphere:** Backfill containers with Argon or Nitrogen after use. While not strictly pyrophoric, the propoxy ether linkage can degrade under prolonged exposure to atmospheric oxygen and light.
- **Container:** Use amber glass vials with PTFE-lined caps. Avoid Parafilm alone; use electrical tape or shrink bands for long-term sealing to prevent moisture ingress (which causes clumping) or egress (which shifts the boroxine equilibrium).

Operational Safety & PPE

While classified as an irritant (Skin Irrit. 2, Eye Irrit. 2, STOT SE 3), the specific hazards of the ortho-methyl and meta-propoxy substituents require vigilance regarding potential sensitization.

- **Respiratory Protection:** Handling of the dry powder should strictly occur within a fume hood. If weighing outside a hood is unavoidable, a P95/P100 particulate respirator is mandatory to prevent inhalation of fine dust.
- **Ocular Protection:** Chemical splash goggles are required. Standard safety glasses offer insufficient protection against airborne particulates that can dissolve in tear fluid, creating a localized acidic environment (boric acid).

- Glove Selection: Nitrile gloves (0.11 mm minimum thickness) provide adequate protection for incidental contact.

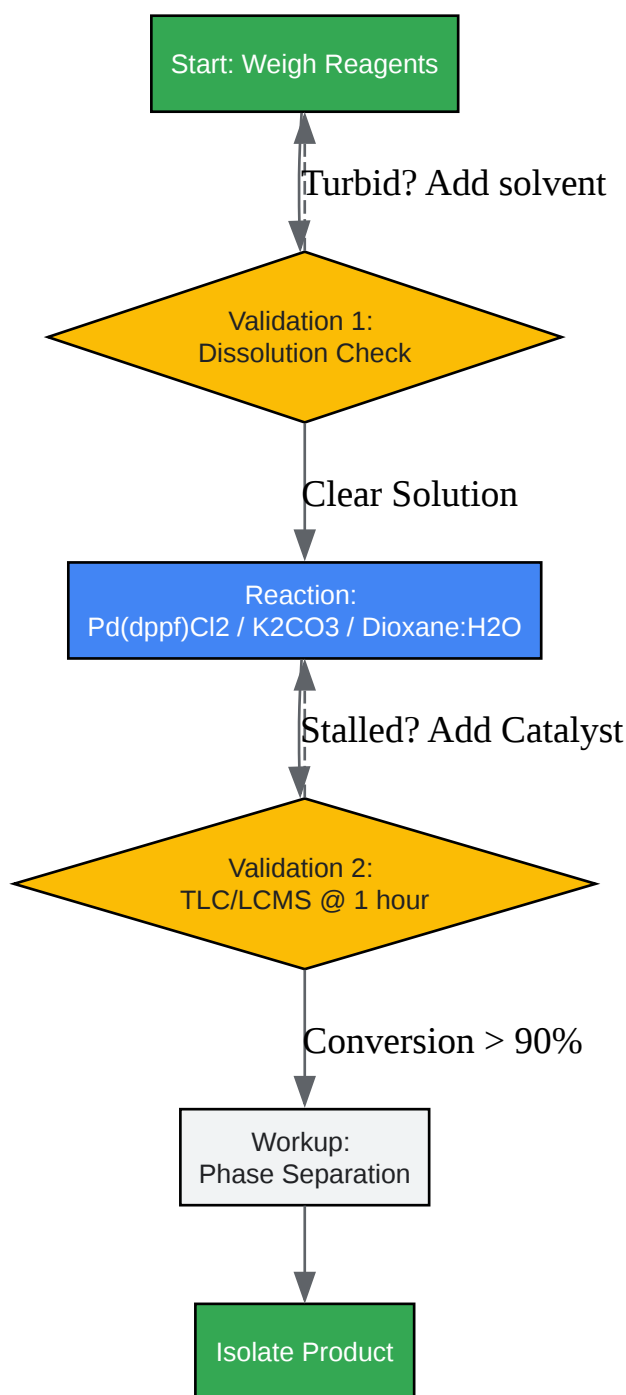
Experimental Protocol: Self-Validating Suzuki Coupling

This protocol is designed for **2-Methyl-5-propoxyphenylboronic acid**. The electron-rich nature of the propoxy group activates the ring, facilitating transmetalation, but the ortho-methyl group introduces steric hindrance. The conditions below use a high-activity catalyst system to overcome this steric barrier while minimizing deboronation.

The "Self-Validating" Concept

A self-validating protocol includes checkpoints (Stop/Go criteria) embedded in the workflow to prevent wasted precursors.

Workflow Diagram



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Figure 2: Step-wise workflow with embedded validation checkpoints to ensure reaction integrity.

Detailed Methodology

1. Stoichiometry & Weighing (The 1.05x Rule)

- Target: 1.0 equiv Aryl Halide.
- Boronic Acid: Use 1.2 to 1.5 equivalents.
 - Reasoning: The ortho-methyl group slows transmetalation, increasing the residence time of the free boronic acid in the basic media. This increases the risk of protodeboronation (loss of $\text{B}(\text{OH})_2$ replaced by H). Excess reagent compensates for this sacrificial loss.
- Base: Potassium Carbonate (K_2CO_3), 3.0 equiv.

2. Solvent System

- Mixture: 1,4-Dioxane / Water (4:1 ratio).
- Validation Checkpoint 1 (Degassing): Sparge the solvent mixture with Nitrogen for 15 minutes before adding the catalyst. Oxygen is the primary enemy of $\text{Pd}(0)$ species and promotes homocoupling of the boronic acid.

3. Catalyst Addition

- Catalyst: $\text{Pd}(\text{dppf})\text{Cl}_2 \cdot \text{DCM}$ (3-5 mol%).
 - Why: The bidentate dppf ligand has a large bite angle, which facilitates the reductive elimination step, crucial for sterically hindered substrates like ortho-substituted boronic acids.

4. Reaction Monitoring (Validation Checkpoint 2)

- Heat to 80–90°C.
- Check at 1 Hour: Perform TLC or LCMS.
 - Success Indicator: Disappearance of the aryl halide.
 - Failure Mode: If aryl halide remains but boronic acid is gone, protodeboronation has occurred. Corrective Action: Add another 0.5 equiv of boronic acid and lower temp to 70°C.

5. Workup & Scavenging

- After cooling, dilute with EtOAc and wash with water.
- Safety Note: The aqueous layer contains boric acid residues. Treat as chemical waste.

Waste Management & Decontamination

Boronic acids can be persistent.^[2] For spill cleanup or glassware cleaning, simple water washing is often insufficient due to the lipophilic propoxy group.

Oxidative Quench Protocol (For Spills/Cleaning):

- Reagent: 3% Aqueous Hydrogen Peroxide (H_2O_2) mixed with saturated Sodium Bicarbonate (NaHCO_3).
- Action: Apply to the contaminated surface or glassware.
- Mechanism: The basic peroxide oxidizes the C-B bond, converting the boronic acid into the corresponding phenol (2-methyl-5-propoxyphenol) and boric acid.
- Disposal: The resulting phenol is an organic waste; the boric acid is aqueous waste. This eliminates the reactive organoboron species.

References

- Sigma-Aldrich.**2-Methyl-5-propoxyphenylboronic acid** Product Page. Retrieved from (Note: Search CAS 1451391-64-2 for specific CoA).^[1]
- Hall, D. G. (2011). Structure, Properties, and Preparation of Boronic Acid Derivatives. Wiley-VCH.
- Lennox, A. J. J., & Lloyd-Jones, G. C. (2014). Selection of Boron Reagents for Suzuki–Miyaura Coupling. Chemical Society Reviews. (Source regarding protodeboronation mechanisms).
- PubChem.Compound Summary for CAS 1451391-64-2. National Library of Medicine. Retrieved from .

- Occupational Safety and Health Administration (OSHA). Hazard Communication Standard: Safety Data Sheets. .

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Sources

- [1. 2-Methyl-5-propoxyphenylboronic acid | 1451391-64-2 \[sigmaaldrich.com\]](#)
- [2. labchem-wako.fujifilm.com \[labchem-wako.fujifilm.com\]](#)
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